

2-chloro-N-(cyclohexylmethyl)acetamide CAS number

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Compound of Interest

Compound Name: 2-chloro-N-(cyclohexylmethyl)acetamide

Cat. No.: B1587217

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An In-depth Technical Guide to **2-chloro-N-(cyclohexylmethyl)acetamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-chloro-N-(cyclohexylmethyl)acetamide**, a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development and fine chemical synthesis, this document synthesizes its chemical properties, synthesis protocols, potential applications, and critical safety data into a practical resource.

Core Chemical Identity

2-chloro-N-(cyclohexylmethyl)acetamide is a monosubstituted acetamide featuring a cyclohexylmethyl group attached to the nitrogen atom. Its structure combines a reactive chloroacetyl group, a common building block in organic synthesis, with a bulky, lipophilic cyclohexylmethyl moiety. This unique combination makes it a valuable intermediate in the synthesis of more complex target molecules in the pharmaceutical and agrochemical sectors.

[1]

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number.

- CAS Number: 40914-11-2[1][2]

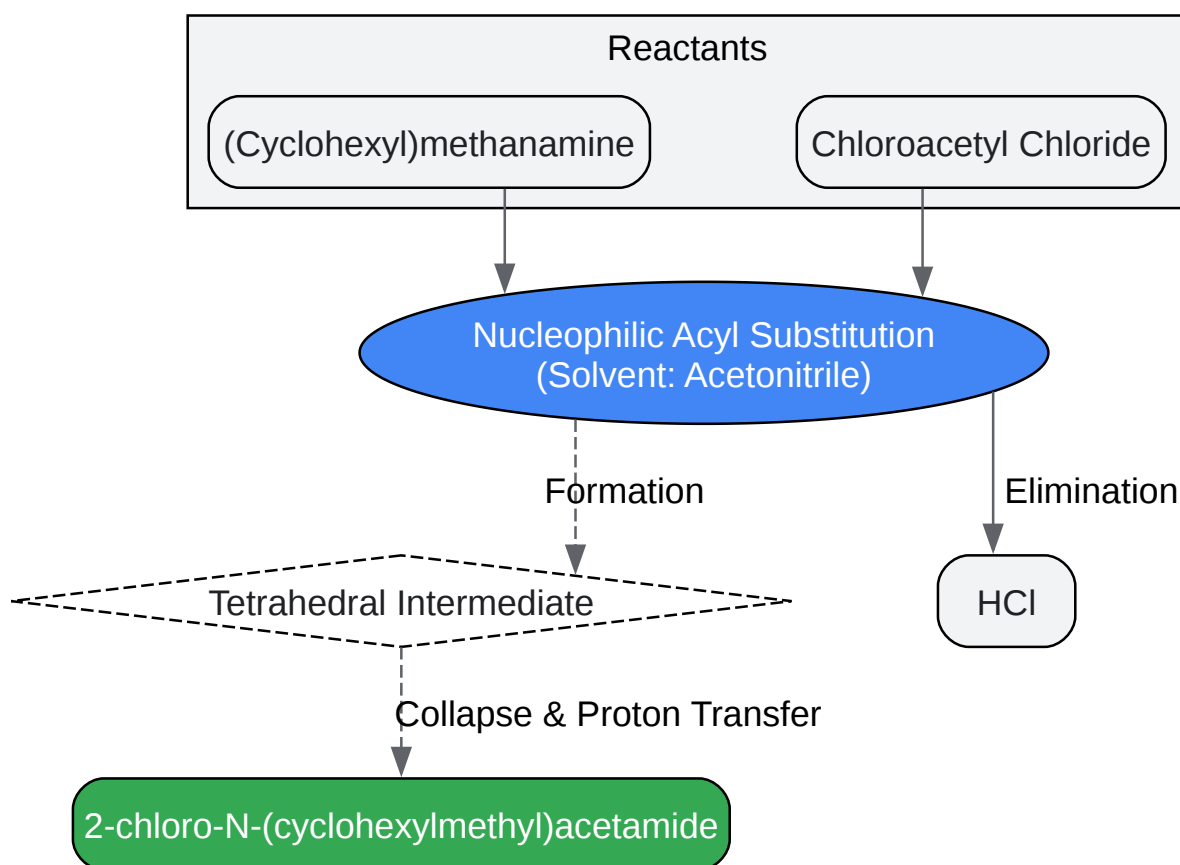
Physicochemical and Structural Properties

The physical and chemical properties of a compound are critical for designing synthetic routes, purification strategies, and formulation protocols. The key properties of **2-chloro-N-(cyclohexylmethyl)acetamide** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ ClNO	[2]
Molecular Weight	189.68 g/mol	[2]
Physical Form	Solid, White to off-white	[2]
Melting Point	84 - 84.5 °C	[2]
Boiling Point	337.5 ± 25.0 °C (Predicted)	[2]
Density	1.066 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	14.26 ± 0.46 (Predicted)	[2]
InChI Key	XCBFUXBNWGQTOD-UHFFFAOYSA-N	
Canonical SMILES	CICC(=O)NCC1CCCCC1	[1]

Synthesis Pathway and Experimental Protocol

The synthesis of **2-chloro-N-(cyclohexylmethyl)acetamide** is typically achieved via a nucleophilic acyl substitution. This standard amidation reaction involves the acylation of (cyclohexyl)methanamine with chloroacetyl chloride. The nitrogen atom of the primary amine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride. The subsequent loss of a chloride ion and a proton yields the final amide product.



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Caption: General workflow for the synthesis of **2-chloro-N-(cyclohexylmethyl)acetamide**.

Exemplary Laboratory Protocol

Disclaimer: The following protocol is a generalized procedure adapted from the synthesis of a closely related analog, 2-chloro-N-cyclohexylacetamide, and should be optimized for the specific target molecule.[3]

Materials:

- (Cyclohexyl)methanamine
- Chloroacetyl chloride
- Acetonitrile (anhydrous)

- Ethyl acetate
- 1.2 M Hydrochloric acid (aq.)
- 1 M Sodium carbonate (aq.)
- Magnesium sulfate (anhydrous)

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve chloroacetyl chloride (1.0 equivalent) in anhydrous acetonitrile.
- **Amine Addition:** In a separate vessel, dissolve (cyclohexyl)methanamine (2.1 equivalents, the excess acts as a base to neutralize the HCl byproduct) in anhydrous acetonitrile.
- **Acylation:** Cool the stirred solution of acyl chloride to approximately 15°C using an ice bath. Add the amine solution dropwise from the dropping funnel over 30-60 minutes, ensuring the temperature does not exceed 20°C.
- **Reaction Completion:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up & Extraction:** Dilute the reaction mixture with ethyl acetate. Transfer the solution to a separatory funnel and wash sequentially with 1.2 M HCl (aq.) and 1 M Na₂CO₃ (aq.).
- **Drying and Concentration:** Separate the organic layer, dry it over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be further purified by recrystallization (e.g., from an ethanol/water mixture) to yield the final product as a solid.

Applications and Research Significance

2-chloro-N-(cyclohexylmethyl)acetamide is primarily utilized as a versatile intermediate in synthetic organic chemistry.^[1] Its bifunctional nature—a reactive chlorine atom for nucleophilic

substitution and an amide linkage—allows for its incorporation into a wide array of larger, more complex molecules.

- **Pharmaceutical Intermediates:** It serves as a scaffold for building potential active pharmaceutical ingredients (APIs). The chloroacetamide moiety is a known pharmacophore and can be used to introduce alkylating groups into target structures.^[1]
- **Agrochemical Synthesis:** The broader class of N-substituted chloroacetamides has been extensively studied and used as herbicides.^[4] This compound can act as a precursor for developing new herbicidal agents.
- **Fine and Specialty Chemicals:** It is used as a building block in the synthesis of fine chemicals, including potential dye intermediates.^[1]

The general class of 2-chloro-N-alkyl/aryl acetamides has demonstrated notable antimicrobial, antifungal, and disinfectant properties, suggesting a potential avenue for future research and application of this specific molecule.^[4]

Safety, Handling, and Storage

Adherence to strict safety protocols is mandatory when handling this compound. The available data indicates it is a hazardous substance.

GHS Hazard Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed	
Acute Toxicity, Dermal	GHS07	Warning	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	GHS07	Warning	H332: Harmful if inhaled	

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Use only in a well-ventilated area, preferably within a chemical fume hood.
- **Eye/Face Protection:** Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5]
- **Skin Protection:** Wear impervious, chemically resistant gloves (e.g., nitrile rubber) and protective clothing.
- **Respiratory Protection:** If dust or aerosols are generated, use a full-face respirator with an appropriate particulate filter.[5]
- **General Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[6]

First Aid Measures

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][6]
- **In Case of Skin Contact:** Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[5]
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice.[5]
- **If Swallowed:** Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[5]

Storage

- **Conditions:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Recommended storage temperature is between 2-8°C.[2]
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases.

Conclusion

2-chloro-N-(cyclohexylmethyl)acetamide (CAS: 40914-11-2) is a valuable chemical intermediate with a well-defined property profile. Its straightforward synthesis via nucleophilic acyl substitution and its bifunctional reactivity make it a key building block in the pharmaceutical, agrochemical, and fine chemical industries. While its direct applications are as a precursor, the known biological activities of the broader chloroacetamide class suggest potential for future discovery. Strict adherence to safety and handling protocols is essential due to its acute toxicity.

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